Preparing Mito-apocynin (C11) Stock Solution with DMSO: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Mito-apocynin (C11)*
Cat. No.:	*B2580964*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and a comprehensive protocol for the preparation, storage, and handling of **Mito-apocynin (C11)** stock solutions using Dimethyl Sulfoxide (DMSO). Mito-apocynin, a mitochondria-targeted derivative of apocynin, is a potent antioxidant and inhibitor of NADPH oxidase, making it a valuable tool in research focused on oxidative stress, neurodegenerative diseases, and inflammatory conditions.

Application Notes

Mito-apocynin (C11) is synthesized by conjugating an apocynin moiety to a triphenylphosphonium (TPP+) cation via an eleven-carbon alkyl chain.[1][2][3] This TPP+ group facilitates the compound's accumulation within the mitochondria, the primary site of reactive oxygen species (ROS) production. Its mechanism of action involves the inhibition of NADPH oxidase, a key enzyme responsible for generating superoxide radicals. By targeting this enzyme within the mitochondria, Mito-apocynin offers a localized and efficient approach to mitigating oxidative stress.[4][5]

Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. DMSO is the recommended solvent for creating high-concentration stock

© 2026 BenchChem. All rights reserved.

solutions of **Mito-apocynin (C11)** due to its excellent solubilizing properties for this compound.[1][6] However, it is crucial to use high-purity, anhydrous DMSO to avoid precipitation and degradation of the compound.

Quantitative Data Summary

The following table summarizes the key quantitative data for preparing **Mito-apocynin (C11)** stock solutions.

Parameter	Value	Reference
Molecular Weight	663.62 g/mol	[6]
Solubility in DMSO	100 mg/mL	[1][6]
Molar Concentration at Max Solubility	150.69 mM	[1][6]
Recommended Stock Solution Storage	-20°C (up to 1 month) or -80°C (up to 6 months)	[1][7]
Typical In Vitro Working Concentration	0.5 µM - 30 µM	[2][3][8]

Experimental Protocols

Protocol 1: Preparation of a 100 mM **Mito-apocynin (C11)** Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Mito-apocynin (C11)** in DMSO.

Materials:

- **Mito-apocynin (C11)** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

© 2026 BenchChem. All rights reserved.

- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Calibrated analytical balance
- Pipettes and sterile tips

Procedure:

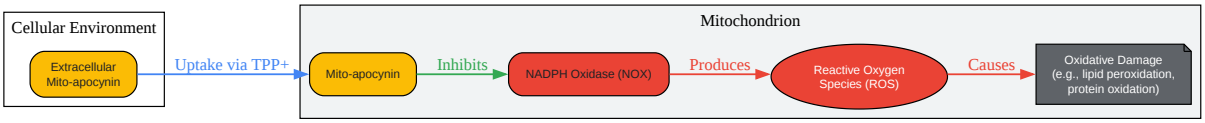
- Equilibration: Allow the vial of **Mito-apocynin (C11)** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Mito-apocynin (C11)** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 66.36 mg of **Mito-apocynin (C11)**.
- Dissolution:
  - Add the weighed **Mito-apocynin (C11)** powder to a sterile microcentrifuge tube.
  - Add the appropriate volume of anhydrous DMSO. For a 100 mM solution with 66.36 mg of powder, add 1 mL of DMSO.
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes.[1] This will aid in the dissolution of the powder.
- Aliquotting: Once the **Mito-apocynin (C11)** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][7] Protect the tubes from light.

Visualizations

© 2026 BenchChem. All rights reserved.

Signaling Pathway of Mito-apocynin Action

The following diagram illustrates the proposed mechanism of action for Mito-apocynin in mitigating mitochondrial oxidative stress.



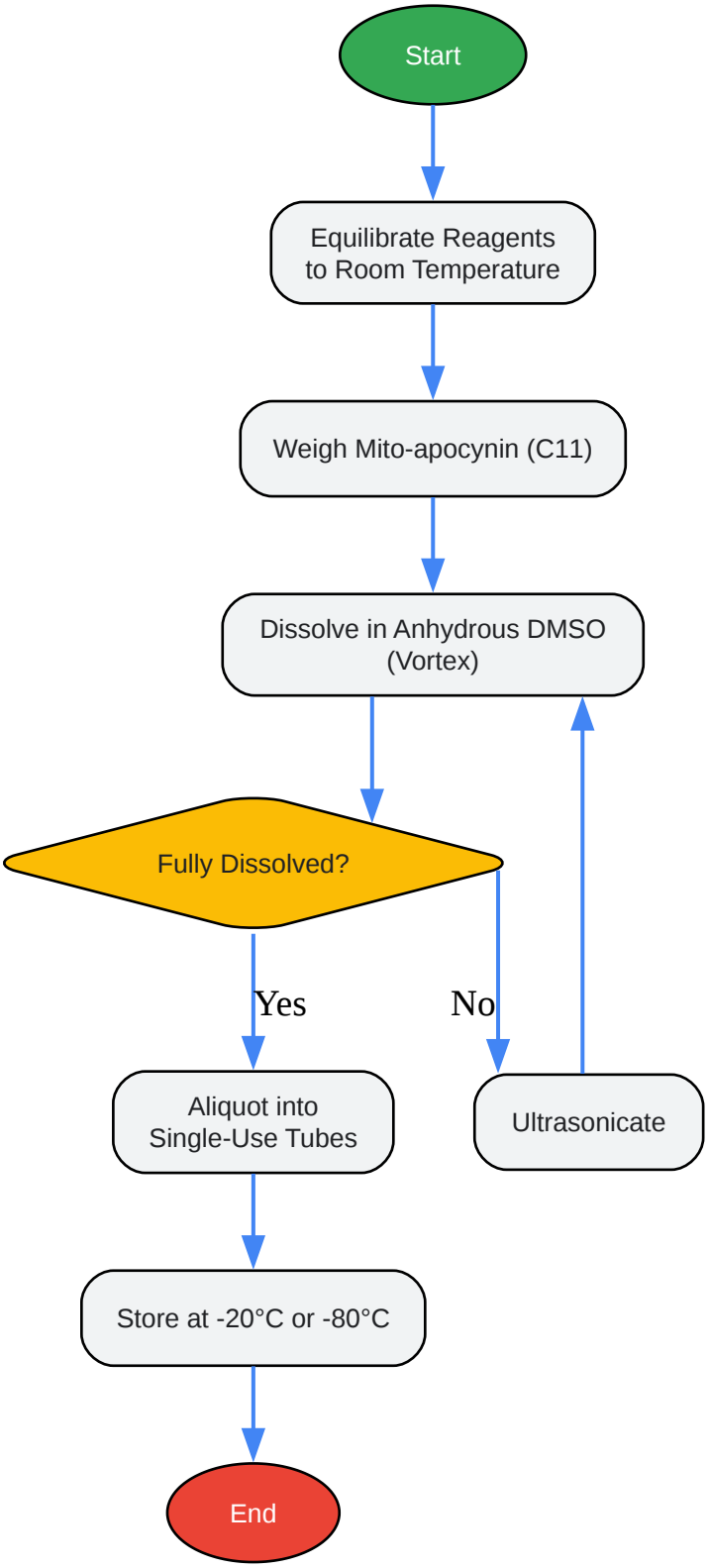
Click to download full resolution via product page

Caption: Mechanism of Mito-apocynin in reducing mitochondrial oxidative stress.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the key steps in the preparation of a **Mito-apocynin (C11)** stock solution.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Frontiers | NADPH and Mito-Apocynin Treatment Protects Against KA-Induced Excitotoxic Injury Through Autophagy Pathway [frontiersin.org]
- 3. NADPH and Mito-Apocynin Treatment Protects Against KA-Induced Excitotoxic Injury Through Autophagy Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The NADPH Oxidase Inhibitor, Mitoapocynin, Mitigates DFP-Induced Reactive Astrogliosis in a Rat Model of Organophosphate Neurotoxicity [mdpi.com]
- 5. Mitoapocynin Treatment Protects Against Neuroinflammation and Dopaminergic Neurodegeneration in a Preclinical Animal Model of Parkinson's Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 6. glpbio.com [glpbio.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Mito-Apocynin Prevents Mitochondrial Dysfunction, Microglial Activation, Oxidative Damage, and Progressive Neurodegeneration in MitoPark Transgenic Mice - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preparing Mito-apocynin (C11) Stock Solution with DMSO: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2580964/docs#preparing-mito-apocynin-c11-stock-solution-with-dmso-application-notes-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.